

# A Comparative Analysis of cis- $\beta$ -Farnesene Production in Various Plant Species

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## Compound of Interest

Compound Name: *cis-beta-Farnesene*

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This guide provides an objective comparison of cis- $\beta$ -farnesene production across different plant species, supported by experimental data. It includes detailed methodologies for key experiments and visual representations of relevant biological pathways and workflows to aid in research and development efforts.

cis- $\beta$ -Farnesene is an acyclic sesquiterpene of significant interest due to its role as an aphid alarm pheromone, making it a valuable target for developing natural pest control strategies in agriculture.[1] It is found in the essential oils of numerous plant species and its production can be influenced by genetic and environmental factors. This guide summarizes the quantitative data on cis- $\beta$ -farnesene yields in several plants and outlines the protocols used for its extraction and analysis.

## Quantitative Comparison of cis- $\beta$ -Farnesene Production

The production of cis- $\beta$ -farnesene varies considerably among different plant species and is influenced by factors such as the specific chemotype of the plant, geographical location, and the plant organ analyzed. The following table summarizes quantitative data from various studies. It is important to note the different units of measurement and extraction methods used, which can affect direct comparisons.

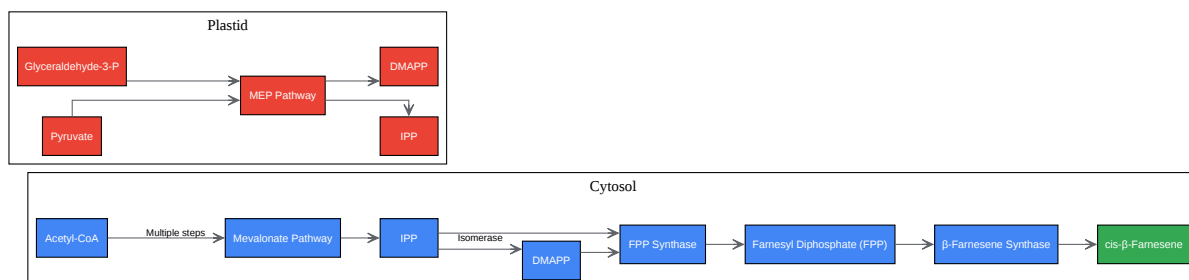
Plant Species	Plant Part	$\beta$ -Farnesene Content	Method of Analysis	Reference
Matricaria chamomilla (Chamomile)	Aerial Parts	42.2% of essential oil (as (E)- $\beta$ -farnesene)	Hydrodistillation, GC-MS	[2]
Matricaria chamomilla (Chamomile)	Flowers	9.3% - 24.9% of essential oil (as E- $\beta$ -farnesene)	Hydrodistillation, GC-MS	[3]
Mentha spicata (Spearmint)	Leaves	~4% of total volatiles (as (E)- $\beta$ -farnesene)	Volatile Collection, GC-MS	[3]
Artemisia annua	Leaves	0.53 mg/g Fresh Weight	GC-MS	[4]
Stachys germanica	Aerial Parts	3.97% of essential oil (as (E)- $\beta$ -farnesene)	Hydrodistillation, GC-MS	[2]
Daucus carota ssp. sativus (Cultivated Carrot)	Seeds	8.2% of essential oil (as a mixture with aromadendrene and sesquisabinene)	Hydrodistillation, GC-MS	[5][6]
Daucus carota ssp. carota (Wild Carrot)	Flowering Umbels	0.51% (Z)- $\beta$ -farnesene and 0.22% (E)- $\beta$ -farnesene of essential oil	Hydrodistillation, GC-MS	[7]
Solanum berthaultii (Wild Potato)	Trichomes	Produces (E)- $\beta$ -farnesene (quantitative data not specified in the search results)	-	[8]

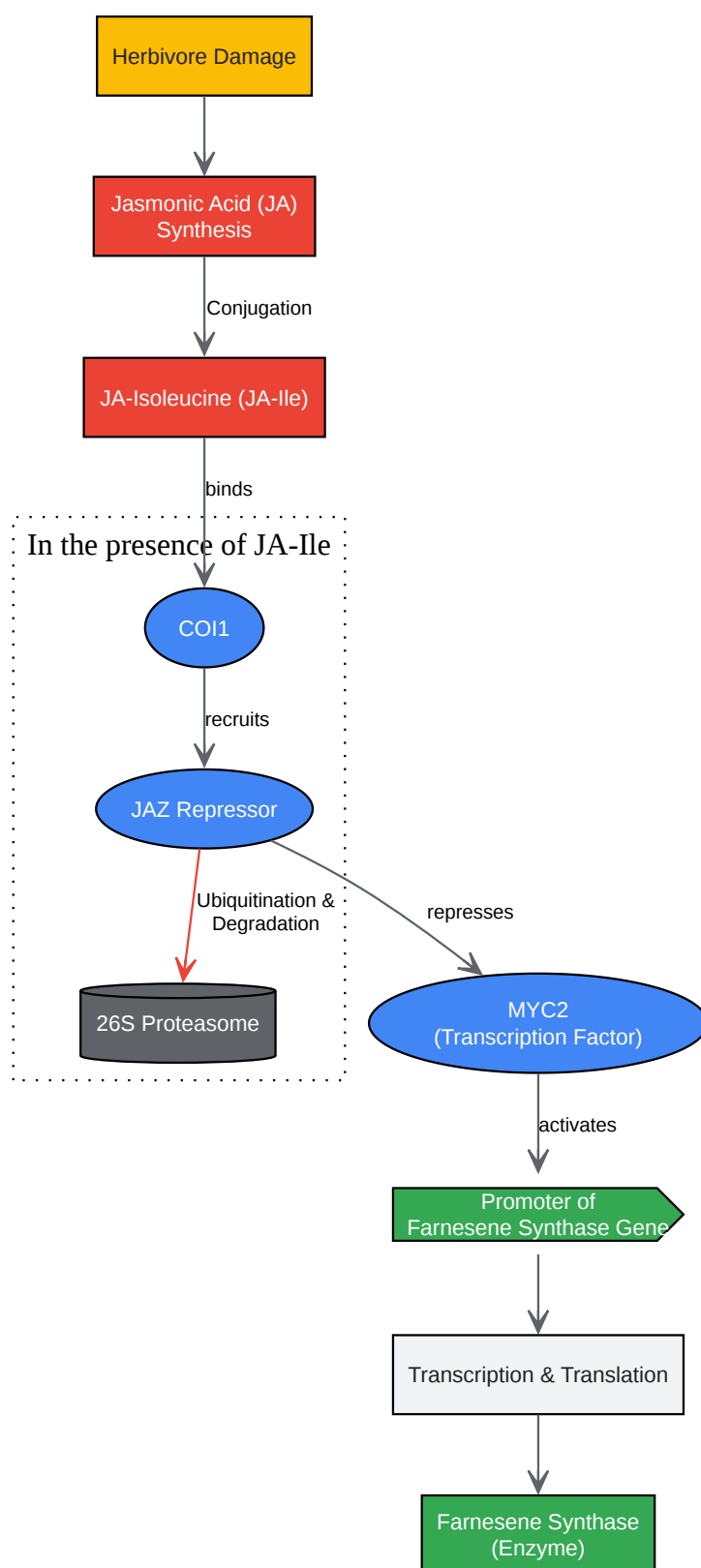
## Biosynthetic Pathway and its Regulation

The biosynthesis of cis- $\beta$ -farnesene in plants originates from the mevalonate (MVA) and methylerythritol phosphate (MEP) pathways, which produce the universal isoprenoid precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP). Farnesyl diphosphate (FPP), the direct precursor to all sesquiterpenes, is synthesized from IPP and DMAPP. Finally, a specific farnesene synthase enzyme catalyzes the conversion of FPP to cis- $\beta$ -farnesene.

The production of farnesene is often induced by external stimuli, such as herbivory, through the jasmonate signaling pathway. Jasmonic acid (JA) and its derivatives act as key signaling molecules that upregulate the expression of terpene synthase genes, including farnesene synthase.[9]

## Farnesene Biosynthesis Pathway





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